

# The Role of Dawsonite in Geological Carbon Sequestration: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dawsonite**, a sodium aluminum hydroxy carbonate mineral (NaAlCO<sub>3</sub>(OH)<sub>2</sub>), has garnered significant attention in the field of geological carbon sequestration (GCS). Its formation in subsurface reservoirs presents a promising mechanism for the long-term mineral trapping of anthropogenic carbon dioxide (CO<sub>2</sub>). This process, known as mineral carbonation, converts gaseous CO<sub>2</sub> into a stable solid form, thereby reducing the risk of leakage and enhancing the security of GCS projects.

These application notes provide an overview of the role of **dawsonite** in GCS, detailing its formation, stability, and the key factors influencing its precipitation. Furthermore, this document offers standardized experimental protocols for the synthesis of **dawsonite** and the evaluation of its dissolution kinetics, critical for parameterizing geochemical models and assessing the long-term fate of sequestered CO<sub>2</sub>.

# Dawsonite in Geological Carbon Sequestration: A Double-Edged Sword

**Dawsonite** is often predicted by geochemical models to be a significant secondary mineral formed during CO<sub>2</sub> injection into deep saline aquifers, particularly in sandstone reservoirs rich in sodium-bearing minerals like plagioclase.[1] The formation of **dawsonite** is advantageous as



it incorporates CO<sub>2</sub> into its crystal structure, effectively immobilizing it. However, a notable discrepancy exists between these modeling predictions and observations from laboratory experiments and natural analogue studies, where **dawsonite** formation is often limited or absent.[2][3]

The stability of **dawsonite** is a critical factor in its efficacy as a long-term carbon sink. While it is thermodynamically favored under the high CO<sub>2</sub> partial pressures typical of injection scenarios, its persistence is questionable if these pressures are not maintained.[4] A drop in CO<sub>2</sub> pressure can lead to the dissolution of **dawsonite**, potentially releasing the stored CO<sub>2</sub> back into the reservoir. Therefore, understanding the kinetics of both **dawsonite** precipitation and dissolution is paramount for accurate long-term risk assessment of GCS sites.

### **Data Presentation**

The following tables summarize key quantitative data related to the synthesis and dissolution of **dawsonite**, compiled from various experimental studies.

Table 1: Optimal Conditions for **Dawsonite** Synthesis

Parameter	Optimal Value	Source
Temperature	140 °C	[5]
pH	9.5	[5]
Reaction Time	Not a significant factor in product quality	[6]

Table 2: Dawsonite Dissolution Rates

Temperature (°C)	pH Range	Dissolution Rate (mol/m²/s)	Source
22	0.9 - 5	Rate is pH-dependent	[7][8]
77	0.9 - 5	Rate is pH-dependent	[7][8]
80	3.5 - 8.6	$1.58 \times 10^{-9}$ (pH-independent)	[7]



# Experimental Protocols Protocol 1: Hydrothermal Synthesis of Dawsonite

This protocol describes a method for the hydrothermal synthesis of **dawsonite** for use in laboratory experiments.[9]

#### Materials:

- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Sodium carbonate (Na₂CO₃)
- Gibbsite [Al(OH)3]
- · Deionized water
- Sealed pressure vessel (stirred)

#### Procedure:

- Combine NaHCO<sub>3</sub>, Na<sub>2</sub>CO<sub>3</sub>, and gibbsite in the pressure vessel.
- Add a sufficient volume of deionized water.
- Seal the pressure vessel and heat to 175 °C while stirring.
- Maintain the temperature and stirring for the desired reaction time (e.g., 24 hours).
- Cool the vessel to room temperature.
- Filter the solid product, wash with deionized water, and dry in an oven at a low temperature (e.g., 60 °C).
- Characterize the synthesized material using X-ray diffraction (XRD) and Scanning Electron
   Microscopy (SEM) to confirm the presence of pure dawsonite.



# Protocol 2: Dawsonite Dissolution Rate Measurement (Batch Reactor Method)

This protocol outlines a procedure for measuring the dissolution rate of synthesized **dawsonite** under controlled conditions.[7][10]

#### Materials:

- Synthesized dawsonite powder
- Buffer solutions of desired pH
- Batch reactor (e.g., stirred beaker or sealed vessel)
- pH meter and temperature probe
- Syringe filters (0.22 μm)
- Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) for analyzing Na and Al concentrations.

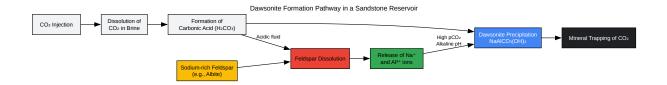
#### Procedure:

- Place a known mass of synthesized dawsonite into the batch reactor.
- Add a specific volume of the pH buffer solution, pre-heated to the desired experimental temperature.
- Immediately begin stirring and monitoring the pH and temperature.
- At regular time intervals, withdraw a small aliquot of the solution using a syringe and immediately filter it to remove any solid particles.
- Dilute the filtered samples as necessary and analyze for dissolved sodium and aluminum concentrations using ICP-OES or AAS.
- Calculate the dissolution rate based on the change in concentration of Na or Al over time,
   normalized to the surface area of the dawsonite powder. The surface area can be



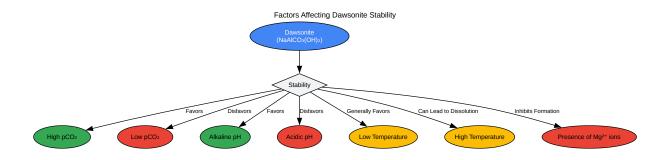
determined using the Brunauer-Emmett-Teller (BET) method.

## **Mandatory Visualization**



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Caption: **Dawsonite** formation pathway in a sandstone reservoir.

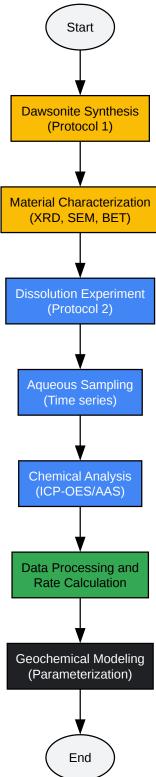


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Caption: Factors influencing the stability of dawsonite.



## Experimental Workflow for Dawsonite Studies



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Caption: Experimental workflow for **dawsonite** research.



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